

Application Note: Analysis of o,p'-DDT by Gas Chromatography-Mass Spectrometry

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Compound of Interest

Compound Name: O,P'-Ddt

Cat. No.: B1677443

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Introduction

Dichlorodiphenyltrichloroethane (DDT) is a persistent organic pollutant with various isomers, including **o,p'-DDT**. Due to its potential adverse health effects, monitoring **o,p'-DDT** levels in environmental and biological samples is crucial. Gas chromatography-mass spectrometry (GC-MS) is a highly sensitive and selective analytical technique widely used for the determination of **o,p'-DDT**.^{[1][2]} This application note provides a comprehensive protocol for the analysis of **o,p'-DDT** in various matrices using GC-MS.

Principle

The method involves the extraction of **o,p'-DDT** from the sample matrix, followed by cleanup to remove interfering substances. The purified extract is then injected into a gas chromatograph, where **o,p'-DDT** is separated from other components based on its volatility and interaction with the stationary phase of the GC column. The separated compound then enters the mass spectrometer, where it is ionized and fragmented. The resulting mass spectrum provides a unique fingerprint for **o,p'-DDT**, allowing for its unambiguous identification and quantification.

Experimental Protocols

1. Sample Preparation

The choice of sample preparation method depends on the matrix. Common techniques include:

- Liquid-Liquid Extraction (LLE): Suitable for liquid samples like water or serum. The sample is mixed with an immiscible organic solvent (e.g., dichloromethane or hexane). The **o,p'-DDT** partitions into the organic layer, which is then collected and concentrated.^[1]
- Solid-Phase Extraction (SPE): Used for both liquid and solid samples after initial extraction. The sample extract is passed through a cartridge containing a solid adsorbent (e.g., C18, Florisil).^{[3][4]} Interferences are retained on the adsorbent while **o,p'-DDT** is eluted with a suitable solvent.
- QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe): Primarily used for food and agricultural samples. The sample is first extracted with an organic solvent (e.g., acetonitrile) and then subjected to a cleanup step using a mixture of salts and sorbents to remove matrix components like fats and pigments.

Detailed Protocol for SPE of Water Samples:

- Conditioning: Pass 5 mL of ethyl acetate followed by 5 mL of methanol and 5 mL of deionized water through a C18 SPE cartridge.
- Loading: Pass 500 mL of the water sample through the conditioned cartridge at a flow rate of 5-10 mL/min.
- Washing: Wash the cartridge with 5 mL of deionized water to remove polar impurities.
- Drying: Dry the cartridge under a gentle stream of nitrogen for 10-15 minutes.
- Elution: Elute the trapped **o,p'-DDT** with 5 mL of ethyl acetate.
- Concentration: Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute the residue in 1 mL of a suitable solvent (e.g., hexane) for GC-MS analysis.

2. GC-MS Instrumentation and Conditions

- Gas Chromatograph: Agilent 7890 GC or equivalent.
- Mass Spectrometer: Agilent 5975C MSD or equivalent.
- GC Column: HP-5MS (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent.

- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Injector: Splitless mode at 250°C.
- Oven Temperature Program:
 - Initial temperature: 110°C, hold for 5 minutes.
 - Ramp: 8°C/min to 320°C.
- Mass Spectrometer Parameters:
 - Ionization Mode: Electron Impact (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) is recommended for higher sensitivity and selectivity.
 - Target Ions for **o,p'-DDT**: m/z 235, 237, 165.

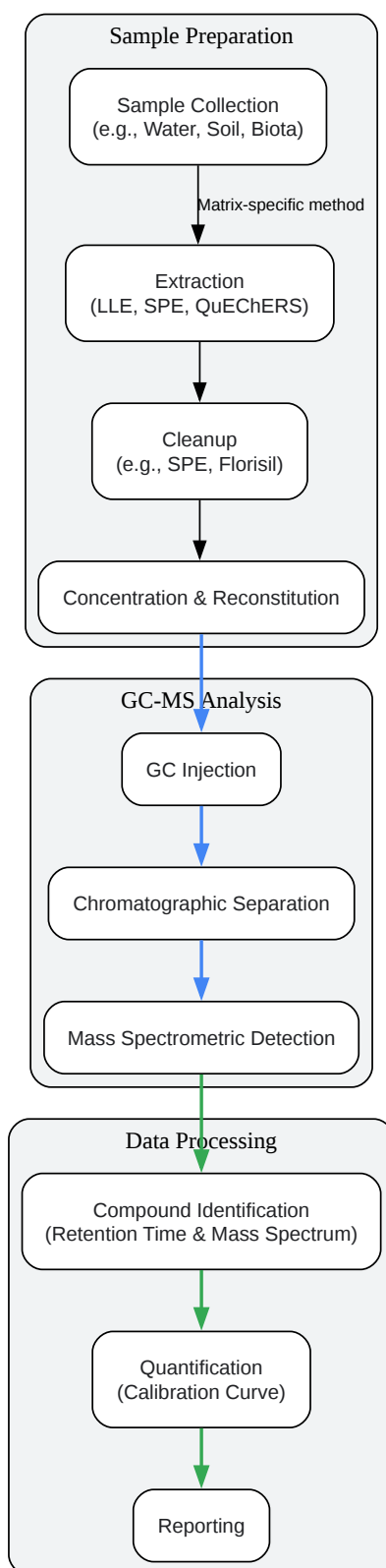
Quantitative Data Summary

The following table summarizes typical quantitative data for the analysis of **o,p'-DDT** by GC-MS.

Parameter	Value	Reference
**Linearity (R ²) **	> 0.999	
Limit of Detection (LOD)	0.2 - 7 ng/g	
Limit of Quantification (LOQ)	0.6 - 30 ng/g	
Recovery	70 - 124%	
Precision (RSD)	< 13%	

Visualizations

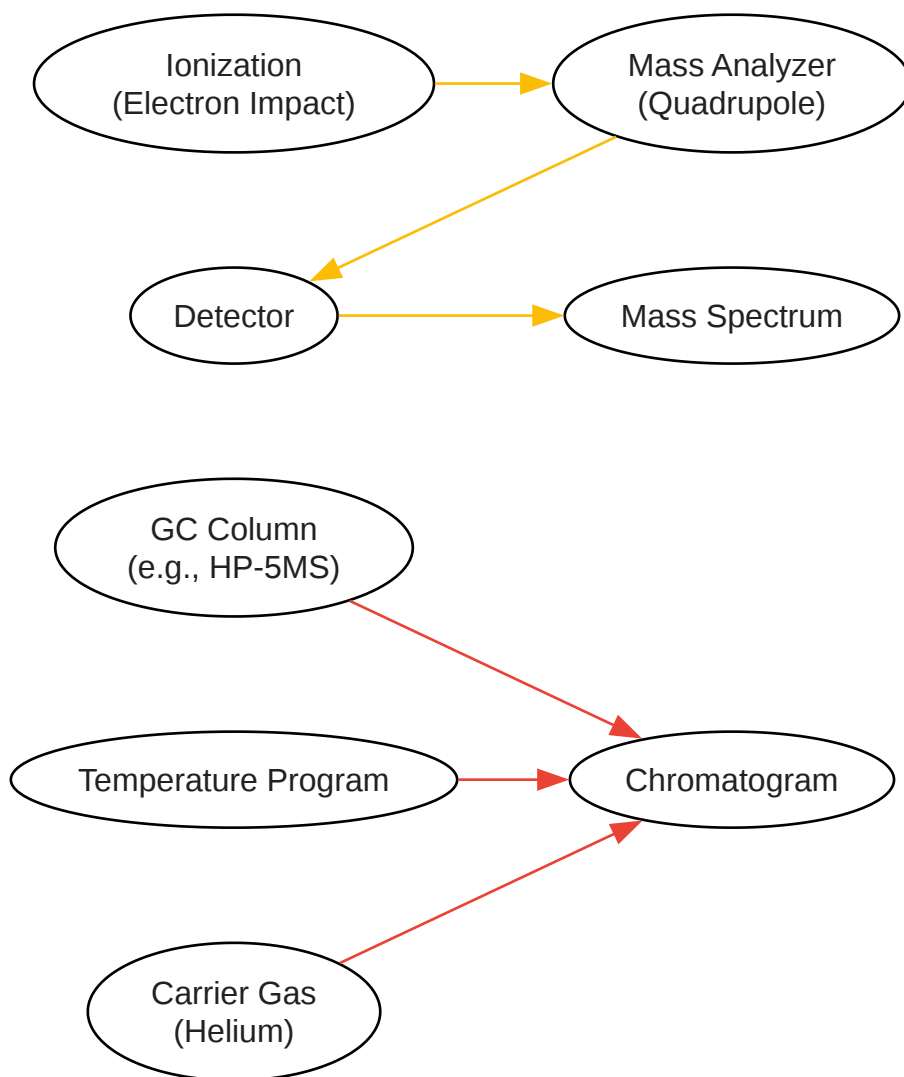
Experimental Workflow for **o,p'-DDT** Analysis by GC-MS



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Caption: Workflow for *o,p'*-DDT analysis.

Logical Relationship of Key GC-MS Parameters



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Caption: Key parameters in GC-MS analysis.

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